

# Safety and Handling of 2-Methyl-1-octene: A Technical Guide

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## Compound of Interest

Compound Name: 2-Methyl-1-octene

Cat. No.: B165369

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This guide provides a comprehensive overview of the safety, handling, and toxicological profile of **2-Methyl-1-octene**. The information is intended to support risk assessments and ensure safe laboratory practices. Due to the limited availability of specific experimental data for this compound, information from structurally related alkenes is included to provide a more complete understanding of its potential hazards.

## Chemical and Physical Properties

**2-Methyl-1-octene** is a flammable, colorless liquid. A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Reference
Molecular Formula	C9H18	[1]
Molecular Weight	126.24 g/mol	[1]
CAS Number	4588-18-5	[1]
Appearance	Colorless liquid	[2]
Density	0.74 g/cm <sup>3</sup>	[2]
Melting Point	-77.68 °C	[2]
Boiling Point	144 °C	[2]
Flash Point	32 °C	[2]
Solubility	Insoluble in water; Soluble in alcohol and ether	[2]
Refractive Index	1.4162	[2]

## Hazard Identification and Classification

**2-Methyl-1-octene** is classified as a flammable liquid. The Globally Harmonized System (GHS) classification is summarized in Table 2.

Hazard Class	Category	Hazard Statement
Flammable liquids	3	H226: Flammable liquid and vapor[3][4]

Signal Word: Warning[3][4]

Precautionary Statements:[1][3]

- P210: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.
- P233: Keep container tightly closed.

- P240: Ground and bond container and receiving equipment.
- P241: Use explosion-proof electrical/ventilating/lighting equipment.
- P242: Use non-sparking tools.
- P243: Take action to prevent static discharges.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.
- P370+P378: In case of fire: Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish.
- P403+P235: Store in a well-ventilated place. Keep cool.
- P501: Dispose of contents/container in accordance with local/regional/national/international regulations.

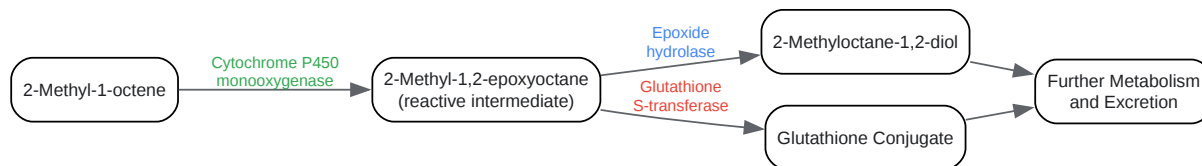
## Toxicological and Ecotoxicological Profile

Specific toxicological and ecotoxicological data for **2-Methyl-1-octene** is largely unavailable.<sup>[1]</sup><sup>[3]</sup> In such cases, it is prudent to handle the substance as potentially hazardous and to infer potential toxicological pathways from similar molecules.

## Metabolism

The in-vivo metabolism of alkenes, such as **2-Methyl-1-octene**, is primarily expected to occur via cytochrome P450-dependent monooxygenases, leading to the formation of epoxides.<sup>[5]</sup> These epoxides are reactive intermediates that can be detoxified by epoxide hydrolase or glutathione S-transferase. The balance between the formation of the reactive epoxide and its detoxification is a key determinant of the potential toxicity of the parent alkene.<sup>[6]</sup>

A generalized metabolic pathway for branched alkenes is depicted below.



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Caption: Generalized metabolic pathway of **2-Methyl-1-octene**.

## Ecotoxicity

There is no available data on the toxicity of **2-Methyl-1-octene** to fish, daphnia, or algae.<sup>[1][3]</sup> Due to its insolubility in water and volatility, it is expected to have limited bioavailability in aquatic systems, but spills should be contained to prevent environmental contamination.

## Experimental Protocols

Detailed experimental protocols for **2-Methyl-1-octene** are not readily available in the public domain. The following are representative methodologies for key safety-related experiments based on standard procedures for similar flammable hydrocarbons.

## Flammability Testing (Closed-Cup Flash Point)

Objective: To determine the lowest temperature at which the vapors of **2-Methyl-1-octene** will ignite.

Methodology (ASTM D93 - Pensky-Martens Closed Cup Tester):

- Pour the sample into the test cup of the Pensky-Martens apparatus to the marked level.
- Place the lid on the cup and ensure a tight seal.
- Insert the thermometer and ignition source.
- Begin heating the sample at a slow, constant rate.
- Stir the sample to ensure uniform temperature.

- At specified temperature intervals, apply the test flame by dipping it into the vapor space of the cup.
- The flash point is the lowest temperature at which the application of the test flame causes the vapor above the liquid to ignite with a distinct flash.
- Record the temperature at which the flash occurs.

## Acute Dermal Toxicity (General OECD 402 Guideline)

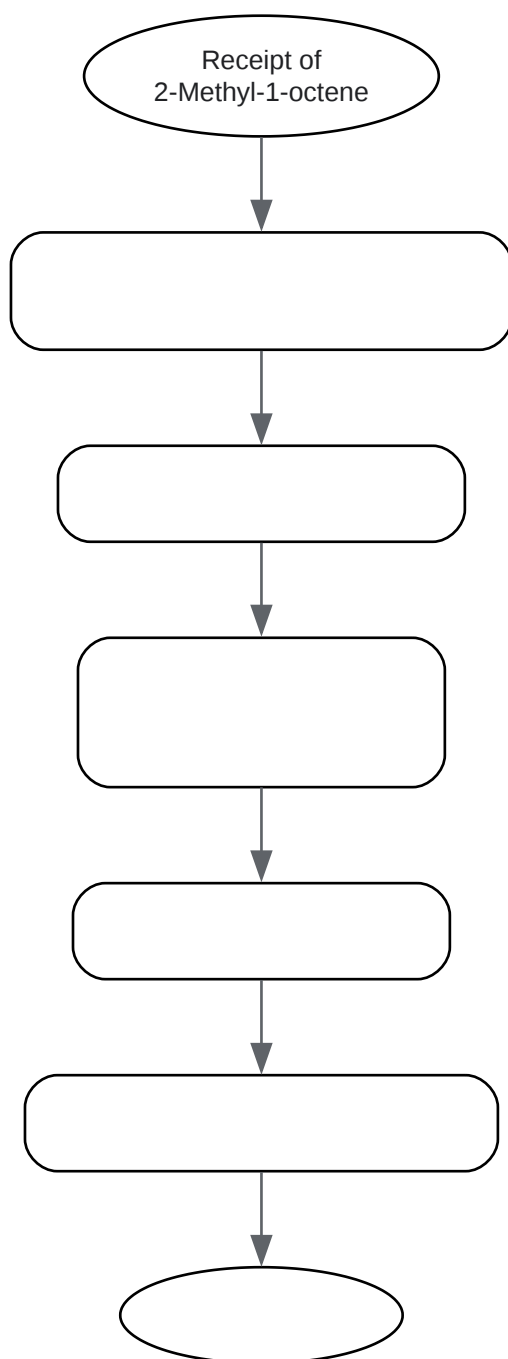
Objective: To determine the potential for a substance to cause adverse effects when applied to the skin.

Methodology:

- Select a group of healthy young adult laboratory animals (e.g., rabbits or rats).
- Clip the fur from the dorsal area of the trunk of the test animals.
- Apply a specified dose of **2-Methyl-1-octene** to a small area of the clipped skin (e.g., 10% of the body surface area).
- Cover the application site with a porous gauze dressing and non-irritating tape.
- Observe the animals for signs of toxicity and skin irritation at regular intervals for up to 14 days.
- Record any observed effects, including erythema, edema, and systemic toxicity.
- At the end of the observation period, euthanize the animals and perform a gross necropsy.

## Safe Handling and Storage

A logical workflow for the safe handling and storage of **2-Methyl-1-octene** is essential to minimize exposure and prevent accidents.



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Caption: Workflow for safe handling and storage.

## Emergency Procedures

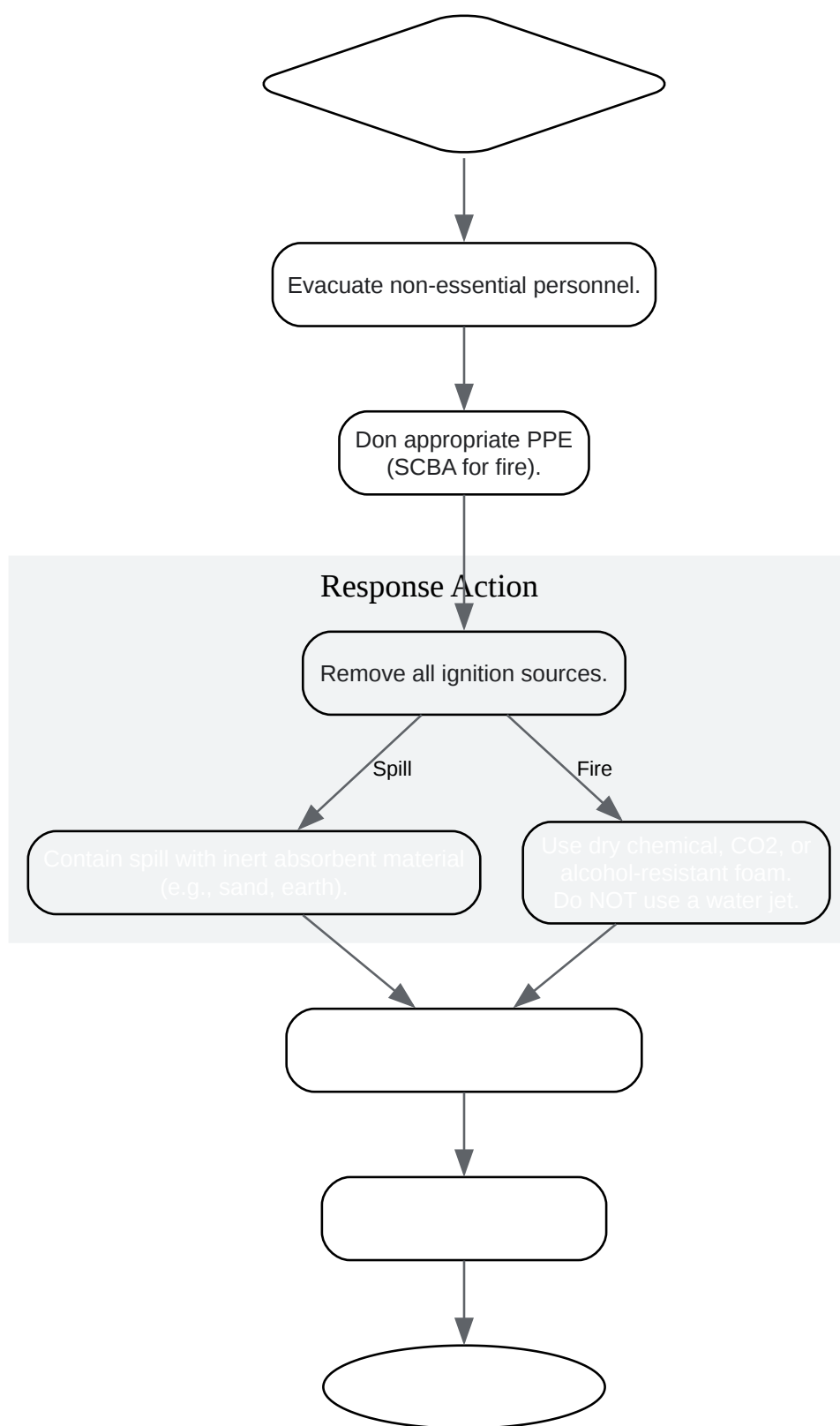
In the event of an emergency, a clear and concise response plan is critical.

## First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Take off immediately all contaminated clothing. Wash off with soap and plenty of water. Consult a doctor if irritation persists.[3]
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor.[3]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

## Spill and Fire Response

The logical flow for responding to a spill or fire involving **2-Methyl-1-octene** is outlined below.



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Caption: Logical workflow for emergency spill or fire response.



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## References

- 1. Page loading... [wap.guidechem.com]
- 2. Anaerobic 1-Alkene Metabolism by the Alkane- and Alkene-Degrading Sulfate Reducer *Desulfatibacillum aliphaticivorans* Strain CV2803T - PMC [pmc.ncbi.nlm.nih.gov]
- 3. echemi.com [echemi.com]
- 4. 2-Methyl-1-octene | C<sub>9</sub>H<sub>18</sub> | CID 78335 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Metabolic transformation of halogenated and other alkenes--a theoretical approach. Estimation of metabolic reactivities for in vivo conditions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Metabolism and toxicity of 2-methylpropene (isobutene)--a review - PubMed [pubmed.ncbi.nlm.nih.gov]
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